

# Personal protective equipment for handling ONX-0914 TFA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ONX-0914 TFA

Cat. No.: B10824678

[Get Quote](#)

## Essential Safety and Handling Guide for ONX-0914 TFA

This guide provides critical safety and logistical information for the handling and disposal of **ONX-0914 TFA**, a potent immunoproteasome inhibitor. All personnel must adhere to these procedures to ensure a safe laboratory environment. This document is intended for researchers, scientists, and drug development professionals and should be supplemented by institution-specific safety protocols.

### Pre-Handling Preparations

Prior to handling **ONX-0914 TFA**, a thorough risk assessment should be conducted. As a potent compound, all operations involving the solid form should be performed in a designated area with controlled access.

1.1. Engineering Controls: All handling of **ONX-0914 TFA** powder must be conducted within a certified chemical fume hood, a ventilated balance safety enclosure, or a glove box to minimize inhalation exposure.<sup>[1][2]</sup> The work surface should be lined with absorbent, disposable bench paper.<sup>[3]</sup>

1.2. Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory for handling this compound. The required PPE is detailed in the table below.

PPE Item	Specification	Rationale
Gloves	Double-gloving with nitrile gloves.	Provides a barrier against skin contact. Double-gloving is recommended for handling potent compounds.
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Protects eyes from airborne particles and splashes.
Lab Coat	A clean, buttoned lab coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be required based on the quantity and handling method. Consult your institution's safety officer.	Prevents inhalation of the potent powder.

1.3. Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested. A chemical spill kit appropriate for powdered substances should also be available.

## Step-by-Step Handling Protocol

The following protocol outlines the safe procedure for weighing **ONX-0914 TFA** and preparing a stock solution.

### 2.1. Weighing the Compound:

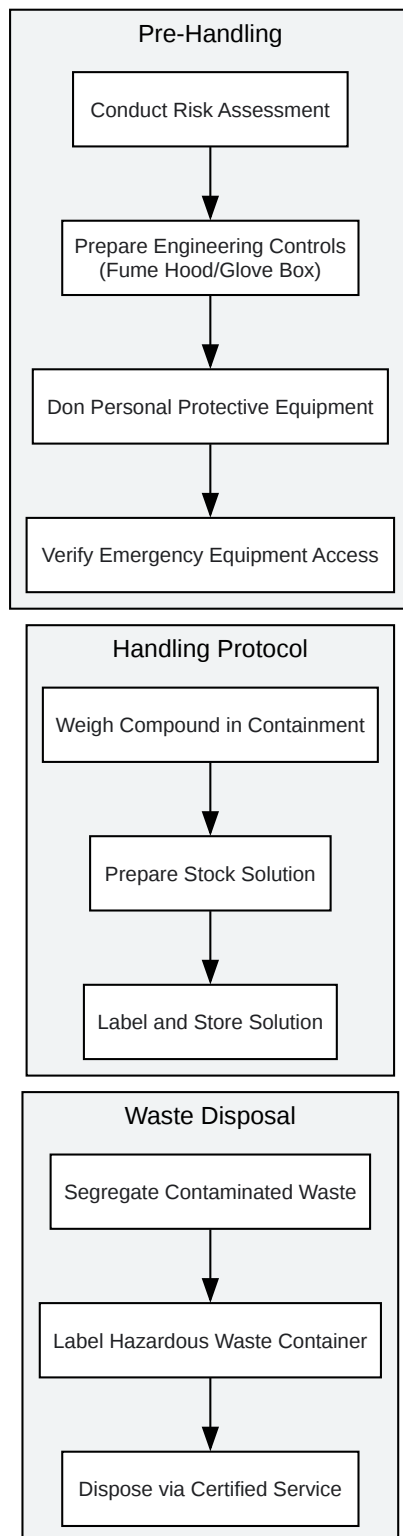
- Prepare the Weighing Area: Decontaminate the balance and the surrounding area within the fume hood. Place a fresh sheet of disposable bench paper on the work surface.
- Tare the Balance: Use a tared weigh boat or weigh paper to measure the desired amount of **ONX-0914 TFA**.
- Transfer the Compound: Carefully transfer the required amount of **ONX-0914 TFA** powder using a clean spatula. Avoid any sudden movements that could generate dust.[3]

- **Clean Up:** After weighing, carefully fold the weigh paper or cap the weigh boat and proceed to the solubilization step. Clean the spatula and balance with an appropriate solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.

## 2.2. Preparing a Stock Solution:

- **Solvent Selection:** **ONX-0914 TFA** is soluble in DMSO.
- **Dissolution:** In the fume hood, carefully add the weighed **ONX-0914 TFA** to a sterile, appropriately sized vial. Add the desired volume of DMSO to the vial.
- **Mixing:** Cap the vial securely and vortex or sonicate until the compound is completely dissolved.
- **Labeling:** Clearly label the vial with the compound name, concentration, solvent, date of preparation, and your initials.
- **Storage:** Store the stock solution at -20°C or -80°C in a secondary container.

## Workflow for Handling ONX-0914 TFA



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling and disposal of **ONX-0914 TFA**.

## Spill and Emergency Procedures

### 3.1. Minor Spill (Powder):

- Alert Personnel: Inform others in the immediate area.
- Containment: If it is safe to do so, cover the spill with absorbent material from a chemical spill kit to prevent further dispersal.
- Cleanup: Wearing appropriate PPE, gently collect the spilled material and absorbent into a designated hazardous waste container.
- Decontamination: Clean the spill area with an appropriate solvent, and dispose of all cleaning materials as hazardous waste.

### 3.2. Exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Disposal Plan

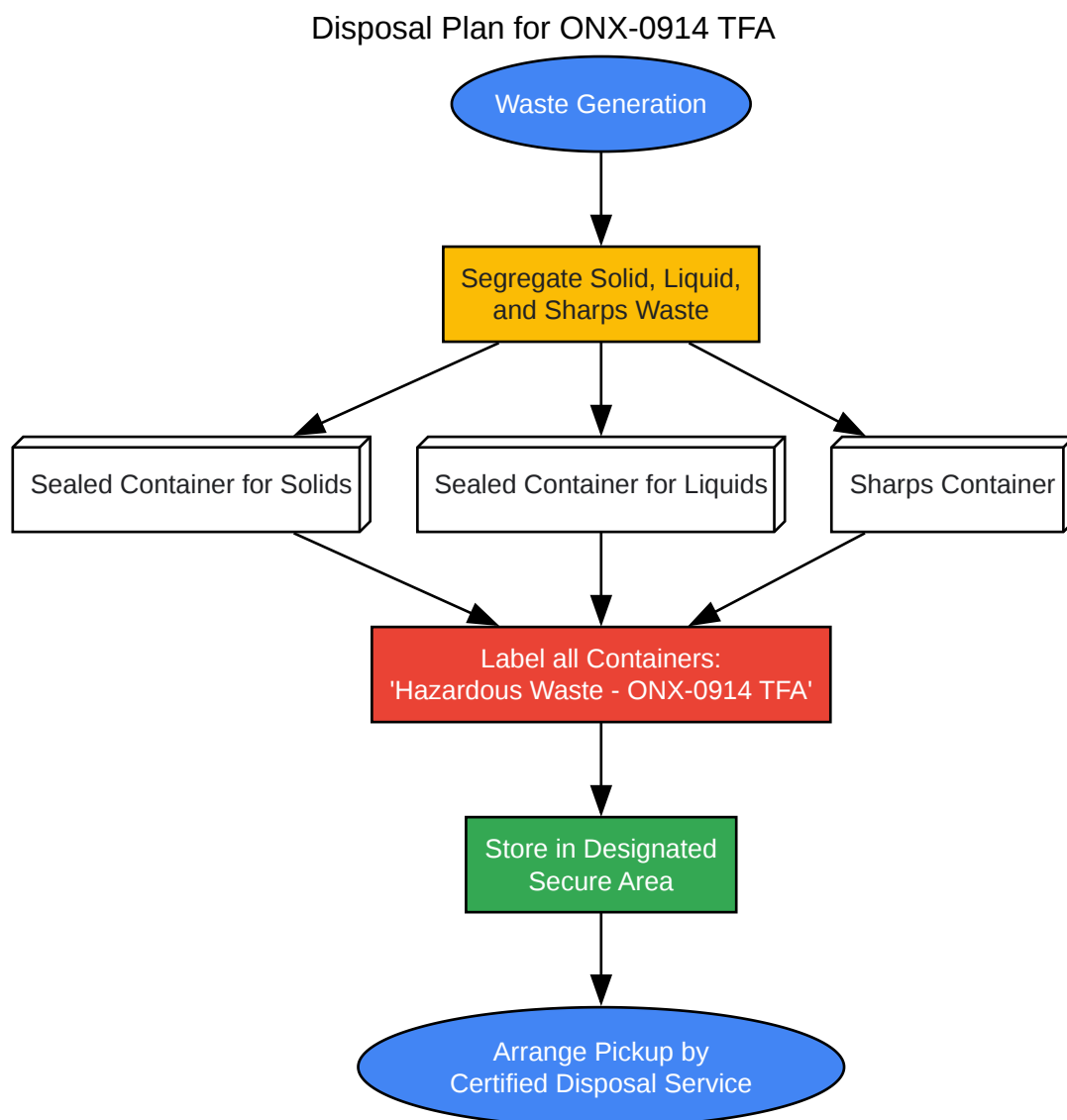
All waste contaminated with **ONX-0914 TFA** is considered hazardous and must be disposed of according to institutional and local regulations.

### 4.1. Waste Segregation and Collection:

Waste Type	Collection Procedure
Solid Waste	Collect all contaminated solid waste (e.g., gloves, weigh paper, pipette tips) in a clearly labeled, sealed hazardous waste container. <sup>[4]</sup>
Liquid Waste	Collect all solutions containing ONX-0914 TFA in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams. <sup>[4]</sup>
Sharps	Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous chemical waste.

4.2. Labeling and Storage: All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**ONX-0914 TFA**," and the associated hazards. Store waste containers in a designated, secure, and well-ventilated area away from incompatible materials.

4.3. Final Disposal: The final disposal of **ONX-0914 TFA** waste must be handled by a certified hazardous waste disposal service. High-temperature incineration is the preferred method for the destruction of fluorinated organic compounds.<sup>[4]</sup>



[Click to download full resolution via product page](#)

Caption: A step-by-step process for the safe disposal of **ONX-0914 TFA** waste.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. reddit.com [reddit.com]
- 2. escopharma.com [escopharma.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling ONX-0914 TFA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10824678#personal-protective-equipment-for-handling-onx-0914-tfa]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)